

YZ129 Technical Support Center

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Compound of Interest		
Compound Name:	YZ129	
Cat. No.:	B1193886	Get Quote

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers and scientists working with **YZ129**.

Frequently Asked Questions (FAQs)

Q1: My YZ129 is not dissolving in DMSO. What could be the issue?

A1: Difficulty in dissolving **YZ129** in DMSO can be attributed to several factors. Firstly, **YZ129** has a specific solubility limit in DMSO, which is approximately 5.6 mg/mL (18.65 mM)[1][2]. Attempting to prepare a solution at a higher concentration may result in incomplete dissolution. Secondly, the dissolution of **YZ129** in DMSO requires specific conditions, including warming and sonication[1][2]. Lastly, the quality of the DMSO is crucial; using old or hygroscopic (waterabsorbed) DMSO can significantly hinder solubility[2].

Q2: What is the recommended procedure for dissolving **YZ129** in DMSO?

A2: To achieve successful dissolution, it is recommended to warm the vial to 37°C and use an ultrasonic bath to agitate the solution[1]. For complete dissolution up to its solubility limit, heating the solution to 80°C with ultrasonication is also suggested[1][2]. Always use fresh, anhydrous DMSO for the best results[2].

Q3: What is the molecular weight and chemical formula of YZ129?

A3: The molecular weight of **YZ129** is 300.31 g/mol , and its chemical formula is C19H12N2O2[1][3].



Q4: What is the mechanism of action of YZ129?

A4: **YZ129** is an inhibitor of the HSP90-calcineurin-NFAT signaling pathway. It directly binds to Heat Shock Protein 90 (HSP90) and has been shown to suppress the nuclear translocation of Nuclear Factor of Activated T-cells (NFAT) with an IC50 of 820 nM[1][4]. This inhibition leads to G2/M phase cell-cycle arrest and apoptosis in glioblastoma cells[1][3].

Q5: How should I store my YZ129 stock solution?

A5: **YZ129** stock solutions in DMSO can be stored at -20°C for up to a month, or at -80°C for up to six months[2][4]. For short-term storage of a few days to weeks, 0-4°C is also acceptable[5].

Troubleshooting Guide: Dissolving YZ129 in DMSO

This guide provides a step-by-step protocol for troubleshooting the dissolution of **YZ129** in DMSO.

Experimental Protocol for Dissolution

- Verify Concentration: Ensure the target concentration of your solution does not exceed the maximum solubility of YZ129 in DMSO (5.6 mg/mL or 18.65 mM)[1][2].
- Use High-Quality DMSO: Utilize a fresh, unopened bottle of anhydrous or high-purity DMSO. Hygroscopic DMSO can significantly reduce the solubility of the compound[2].
- Pre-warm the DMSO: Gently warm the required volume of DMSO to 37°C before adding it to the YZ129 powder.
- Initial Mixing: Add the pre-warmed DMSO to the vial containing the **YZ129** powder. Vortex the mixture for 30-60 seconds.
- Ultrasonication: Place the vial in an ultrasonic bath and sonicate for 10-15 minutes. This will help to break up any clumps of powder and increase the surface area for dissolution.
- Heating (if necessary): If the compound is still not fully dissolved, heat the solution to 80°C while continuing to sonicate or vortex periodically[1][2]. Monitor the solution closely during heating.

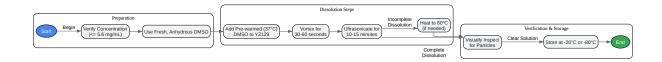


- Visual Inspection: After the dissolution procedure, visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Proper Storage: Once dissolved, store the stock solution in an airtight container at the recommended temperature (-20°C or -80°C) to prevent DMSO from absorbing water and the compound from precipitating[2][4].

Ouantitative Data Summary

Property	Value	Source
Molecular Weight	300.31 g/mol	[1][3]
Chemical Formula	C19H12N2O2	[1][3]
Solubility in DMSO	5.6 mg/mL (18.65 mM)	[1][2]
IC50 (NFAT nuclear translocation)	820 nM	[1][4]

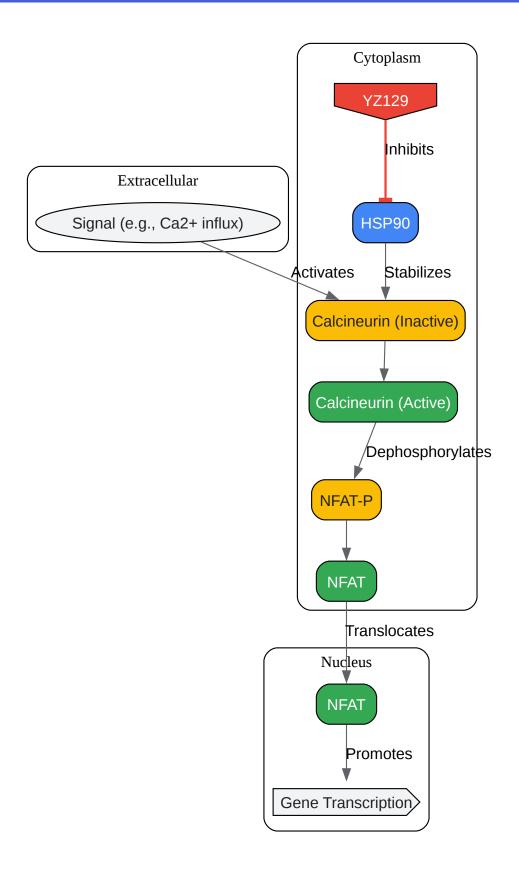
Visual Guides



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Caption: Troubleshooting workflow for dissolving YZ129 in DMSO.





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Caption: The HSP90-Calcineurin-NFAT signaling pathway inhibited by YZ129.



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